

Application Note: Synthesis of Proteolytic Resistant Peptides using -Methyl Methionine (-Me-Met)

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Compound of Interest

Compound Name: *Fmoc-alpha-methyl-DL-methionine*

CAS No.: 147108-43-8

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-Me-Met peptides.

Executive Summary & Scientific Rationale

The incorporation of

-methyl amino acids is a premier strategy in peptidomimetic drug design. By replacing the

-proton with a methyl group, two critical pharmacological enhancements are achieved:

- Proteolytic Resistance: The steric bulk of the

-methyl group prevents proteases from accessing the scissile amide bond, significantly extending in vivo half-life (

).

- Conformational Locking: The modification restricts rotation around

and

angles, often promoting helical structures (e.g.,

-helix) and reducing the entropic penalty of receptor binding.

However,

-methyl methionine (

-Me-Met) presents a "perfect storm" of synthetic challenges: extreme steric hindrance coupled with the high susceptibility of the methionine thioether to oxidation. This guide details a self-validating protocol to synthesize these difficult sequences with high purity.

The Mechanistic Challenge

To synthesize these peptides, one must understand why they fail under standard Fmoc conditions.

The Steric Barrier

In standard amino acids, the

-carbon is bonded to a hydrogen atom. In

-Me-Met, this is replaced by a methyl group. This creates a "congested" reaction center.

- Coupling of

-Me-Met: Activation of the carboxyl group is slow, but feasible.

- Coupling onto

-Me-Met: This is the rate-limiting step. The nucleophilic amine of the anchored

-Me-Met is shielded by the

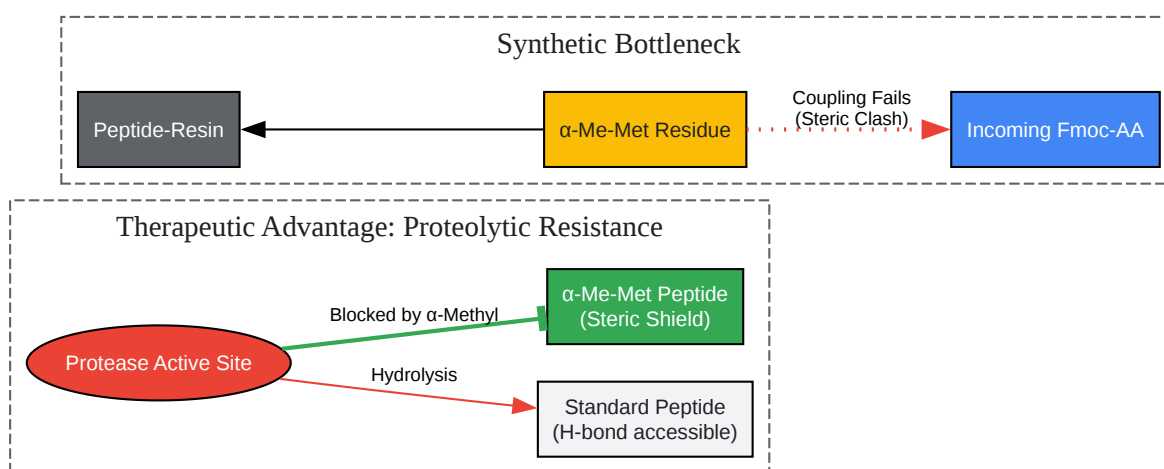
-methyl group, making it a poor nucleophile for the subsequent amino acid.

The Oxidation Trap

Methionine is prone to oxidation to methionine sulfoxide (Met(O)) during SPPS, particularly under the high-temperature microwave conditions required to overcome the steric barrier described above.

Visualization of the Challenge

The following diagram illustrates the steric clash preventing proteolysis (mechanism of action) and the synthetic bottleneck.



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Caption: Figure 1: Dual Mechanism. Left: The

-methyl group physically blocks protease access. Right: The same bulk prevents the next amino acid from coupling during synthesis.

Strategic Reagent Selection

Standard DIC/Oxyma or HBTU protocols will result in deletion sequences. You must use high-efficiency phosphonium or uronium reagents.

Reagent	Role in -Me-Met Synthesis	Recommendation
PyAOP	Primary Coupling Agent. Phosphonium salt derived from HOAt. Superior reactivity for hindered amines.	Preferred. Unlike HATU, it does not react with the N-terminus to form guanidinium byproducts if left for extended times.
HATU	Alternative high-power reagent.	Acceptable, but avoid large excesses or prolonged reaction times (>2h) to prevent N-terminal capping.
HOAt	Additive.	Essential co-factor to speed up activation and reduce racemization (though -Me-Met cannot racemize, the incoming AA can).
DIPEA	Base.	Use collidine if the incoming amino acid is Cys/His to prevent epimerization; otherwise DIPEA is standard.

Detailed Experimental Protocol

Phase 1: Preparation and Environment

Crucial Step: To prevent Methionine oxidation, all solvents (DMF, NMP) must be degassed.

- Sparge DMF with Nitrogen/Argon for 15 minutes prior to use.
- Add 0.1 M N-methylmorpholine (NMM) or Hydrazine to the wash solvent as a scavenger, OR plan to use the "Met(O)" strategy (see Troubleshooting).

Phase 2: Coupling of Fmoc- -Me-Met-OH

Target: Attaching the hindered amino acid to the growing chain.

- Activation: Dissolve Fmoc-Met-OH (4 eq), PyAOP (4 eq), and HOAt (4 eq) in DMF.
- Base Addition: Add DIPEA (8 eq) immediately before adding to the resin.
- Microwave Conditions:
 - Temperature: 75°C
 - Time: 2 x 10 minutes (Double coupling is mandatory).
 - Power: 30W (Keep power low to prevent overheating the sensitive Met thioether).
- Wash: Aggressive washing with DMF (5 x 1 min) is required to remove the sticky activated ester.

Phase 3: Coupling onto -Me-Met (The Hardest Step)

Target: Attaching the next amino acid to the sterically hindered amine of

-Me-Met.

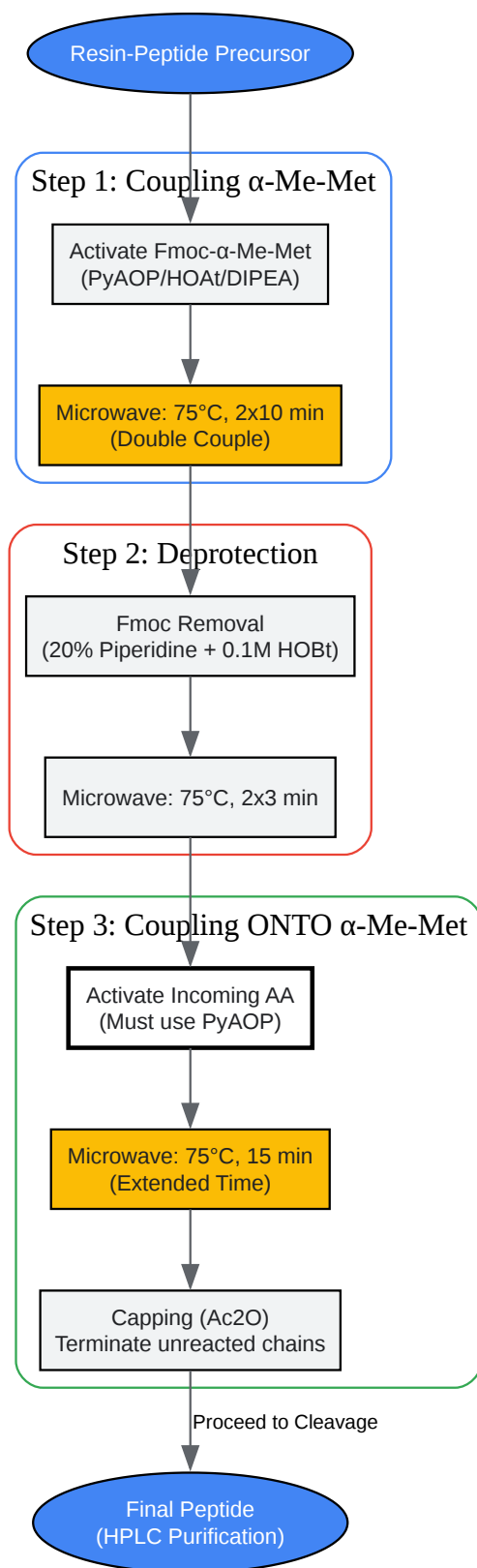
- Deprotection: Removal of Fmoc from -Me-Met is slower.
 - Reagent: 20% Piperidine with 0.1 M HOBt (helps prevent aspartimide formation if Asp is present, and improves kinetics).
 - Microwave: 75°C for 3 minutes + 5 minutes (Two stages).
- Coupling the Next Residue:
 - Reagent: PyAOP is strictly required here. HATU is less effective for this specific steric barrier.
 - Stoichiometry: Use 5 eq of the incoming amino acid.

- Microwave: 75°C for 15 minutes (Single long coupling) OR 2 x 10 mins.
- Capping: Acetylate unreacted amines immediately after this step using Acetic Anhydride/Pyridine to prevent deletion sequences from propagating.

Phase 4: Cleavage and Isolation

- Cocktail: Reagent K is preferred to protect Methionine.
 - TFA (82.5%)
 - Phenol (5%)
 - Water (5%)
 - Thioanisole (5%)
 - EDT (2.5%) (Ethanedithiol is critical for scavenging t-butyl cations that would otherwise alkylate the Met sulfur).
- Duration: 2-3 hours at Room Temperature. Do not heat the cleavage reaction.

Workflow Diagram



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Caption: Figure 2: Optimized SPPS Workflow. Note the emphasis on double coupling for the

-Me-Met insertion and extended reaction times for the subsequent residue.

Troubleshooting & Advanced Optimization

Issue: Methionine Oxidation (Sulfoxide formation)

If you observe a mass shift of +16 Da (Met+O) or +32 Da (Met+2O) in LC-MS:

- Cause: Air leaks during microwave heating or insufficient scavengers during cleavage.
- Solution A (Preventative): Use Fmoc-Met(O)-OH (Methionine Sulfoxide) as the building block instead of Fmoc-Met-OH. This derivative is more polar (reducing aggregation) and chemically stable.^[1]
 - Post-Synthesis Reduction: After cleavage and purification, reduce Met(O) back to Met using N-methylmercaptoacetamide or NH₄I/DMS in TFA.
- Solution B (Procedural): Ensure the cleavage cocktail contains high concentrations of Thioanisole and EDT.

Issue: Incomplete Coupling (Deletion Sequences)

- Diagnosis: Mass spectrum shows [M - (Incoming AA)].
- Solution: Switch solvent from DMF to NMP (N-methylpyrrolidone) for the difficult coupling step. NMP swells the resin better and improves kinetics for hindered reactions.

References

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